

Proper Disposal of 3,4-Dihydroxybenzeneacetic acid-d3: A Safety and Operational Guide

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Compound of Interest

Compound Name: 3,4-Dihydroxybenzeneacetic acid-d3

Cat. No.: B12371791

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential safety and logistical information for the disposal of **3,4-Dihydroxybenzeneacetic acid-d3**. For disposal purposes, it is critical to note that compounds enriched with stable isotopes are handled in the same manner as their non-isotopically labeled counterparts. The disposal procedure is therefore determined by the chemical hazards of the parent molecule, 3,4-Dihydroxybenzeneacetic acid.

Safety and Hazard Information

3,4-Dihydroxybenzeneacetic acid is considered a hazardous substance. It can cause skin and serious eye irritation, as well as respiratory irritation.^[1]^[2] Accidental ingestion may be harmful.^[2] Therefore, strict adherence to safety protocols is required during handling and disposal.

Key Quantitative Data:

Property	Value	Source
Chemical Formula	$(\text{HO})_2\text{C}_6\text{D}_3\text{CD}_2\text{COOH}$	[1]
Molecular Weight	173.18 g/mol	[1]
CAS Number (Labeled)	60696-39-1	[1]
CAS Number (Unlabeled)	102-32-9	[1][3]
Physical State	Solid (Powder)	N/A
Storage Temperature	Room temperature, away from light and moisture	[1]

Experimental Protocol for Disposal

The standard and required method for disposing of **3,4-Dihydroxybenzeneacetic acid-d3** is through a licensed hazardous waste management service.[4] Direct disposal into drains or regular trash is strictly prohibited. The following protocol details the operational steps for collecting and preparing the chemical waste for pickup.

Objective: To safely collect, label, and store solid **3,4-Dihydroxybenzeneacetic acid-d3** waste for disposal by a certified environmental health and safety (EHS) contractor.[4]

Materials:

- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Designated hazardous waste container (clean, dry, compatible with acidic solids, with a secure lid)
- "Hazardous Waste" label
- Tools for transfer (e.g., spatula, scoop)
- Fume hood or well-ventilated area
- Secondary containment bin

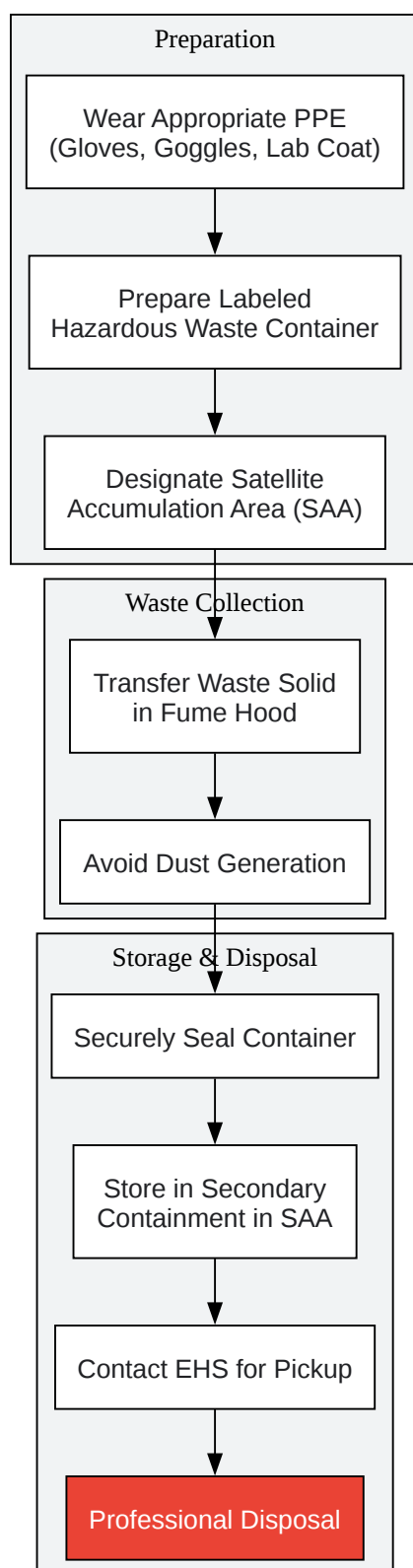
Procedure:

- Designate a Satellite Accumulation Area (SAA): Identify a specific location in the laboratory for the temporary storage of hazardous waste. This area must be under the control of the generator and away from drains.[\[4\]](#)
- Prepare the Waste Container:
 - Select a suitable container that is clean, dry, and has a secure, leak-proof lid.[\[4\]](#)
 - Affix a "Hazardous Waste" label to the container before adding any waste.[\[4\]](#)
- Waste Collection:
 - Working in a fume hood or a well-ventilated area, carefully transfer the solid **3,4-Dihydroxybenzeneacetic acid-d3** waste into the designated container using a spatula or scoop.[\[4\]](#)
 - Avoid generating dust during the transfer.[\[2\]](#)[\[5\]](#)
- Labeling:
 - On the hazardous waste label, clearly write the full chemical name: "Waste **3,4-Dihydroxybenzeneacetic acid-d3**".
 - List the associated hazards (e.g., "Irritant").[\[4\]](#)
 - Record the date when the waste was first added to the container.[\[4\]](#)
- Storage:
 - Securely close the lid of the waste container.
 - Wipe the exterior of the container to remove any potential contamination.
 - Place the sealed container in a designated secondary containment bin within the SAA.[\[4\]](#)
- Arrange for Disposal:

- Once the container is full or waste is no longer being generated, arrange for pickup through your institution's Environmental Health & Safety (EHS) department or a certified hazardous waste contractor.[\[4\]](#)[\[5\]](#)
- Dispose of the contents and container to an approved waste disposal plant.[\[5\]](#)[\[6\]](#)

Disposal Workflow

The logical flow for the proper disposal of **3,4-Dihydroxybenzeneacetic acid-d3** is illustrated below.



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Caption: Workflow for the safe disposal of **3,4-Dihydroxybenzeneacetic acid-d3**.

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